

An In-depth Technical Guide to 2-(Methylcarbamoyl)isonicotinic Acid

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Compound of Interest

Compound Name: 2-(Methylcarbamoyl)isonicotinic acid

Cat. No.: B1429770

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CAS Number: 1279208-48-8

Prepared for: Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information on **2-(Methylcarbamoyl)isonicotinic acid** is limited. This guide provides a summary of available data and presents a theoretical framework for its synthesis and potential biological activity based on related compounds.

Introduction

2-(Methylcarbamoyl)isonicotinic acid is a derivative of isonicotinic acid, a pyridine carboxylic acid.^[1] While specific research on this compound is not widely published, its structural similarity to known pharmacologically active molecules, particularly in the field of antimycobacterial research, suggests its potential as a compound of interest for further investigation. This document aims to consolidate the known properties of **2-(Methylcarbamoyl)isonicotinic acid** and to provide a theoretical basis for its synthesis and potential mechanism of action.

Chemical and Physical Properties

The fundamental properties of **2-(Methylcarbamoyl)isonicotinic acid** have been compiled from various chemical databases. A summary of these properties is presented below.

Property	Value	Source(s)
CAS Number	1279208-48-8	[2][3][4]
IUPAC Name	2-(methylcarbamoyl)pyridine-4-carboxylic acid	[2]
Synonyms	2-(methylcarbamoyl)isonicotinic acid	[2]
Molecular Formula	C8H8N2O3	[2]
Molecular Weight	180.16 g/mol	[2][3]
Purity	Typically available at ≥95%	[3][5]

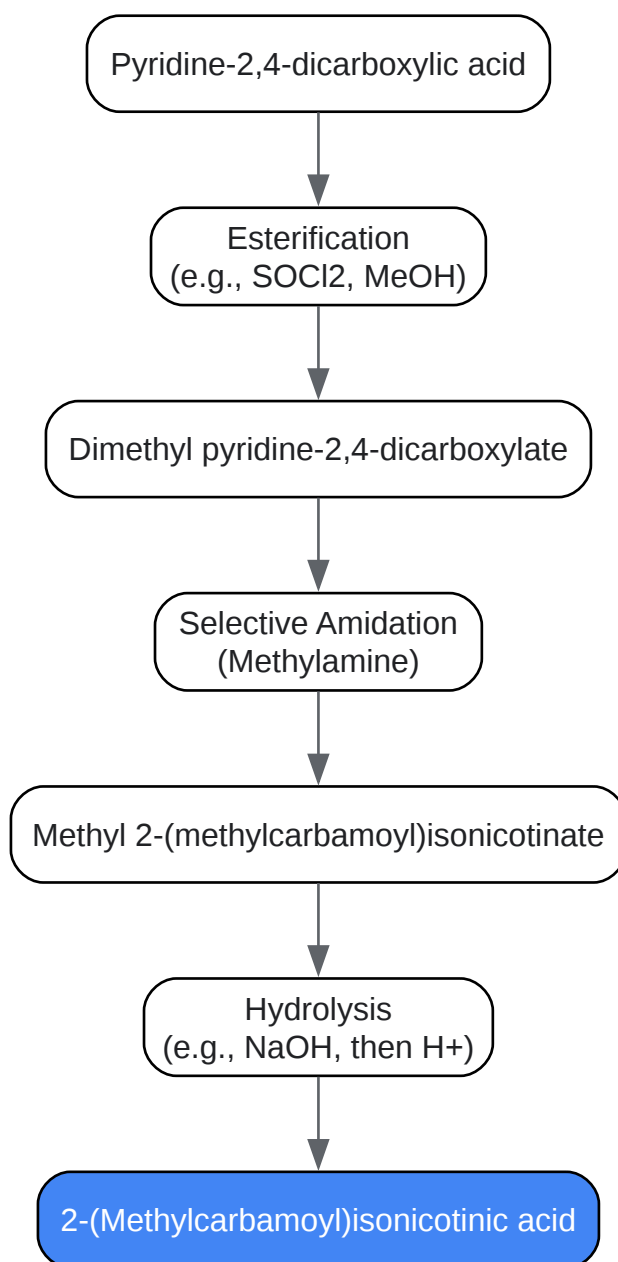
Theoretical Synthesis Protocol

A detailed experimental protocol for the synthesis of **2-(Methylcarbamoyl)isonicotinic acid** is not readily available in the published literature. However, a plausible synthetic route can be proposed based on established organic chemistry principles for the derivatization of isonicotinic acid. A potential two-step process could involve the selective amidation of a diester precursor.

Proposed Experimental Workflow:

- **Esterification:** Protection of the carboxylic acid groups of a suitable starting material, such as pyridine-2,4-dicarboxylic acid, to form a diester. This would prevent unwanted side reactions in the subsequent amidation step.
- **Selective Amidation:** Reaction of the diester with methylamine. The ester at the 2-position is generally more reactive towards nucleophilic attack than the ester at the 4-position, which could allow for selective amidation.
- **Hydrolysis:** Saponification of the remaining ester group to yield the final product, **2-(Methylcarbamoyl)isonicotinic acid**.

Below is a Graphviz diagram illustrating this theoretical workflow.



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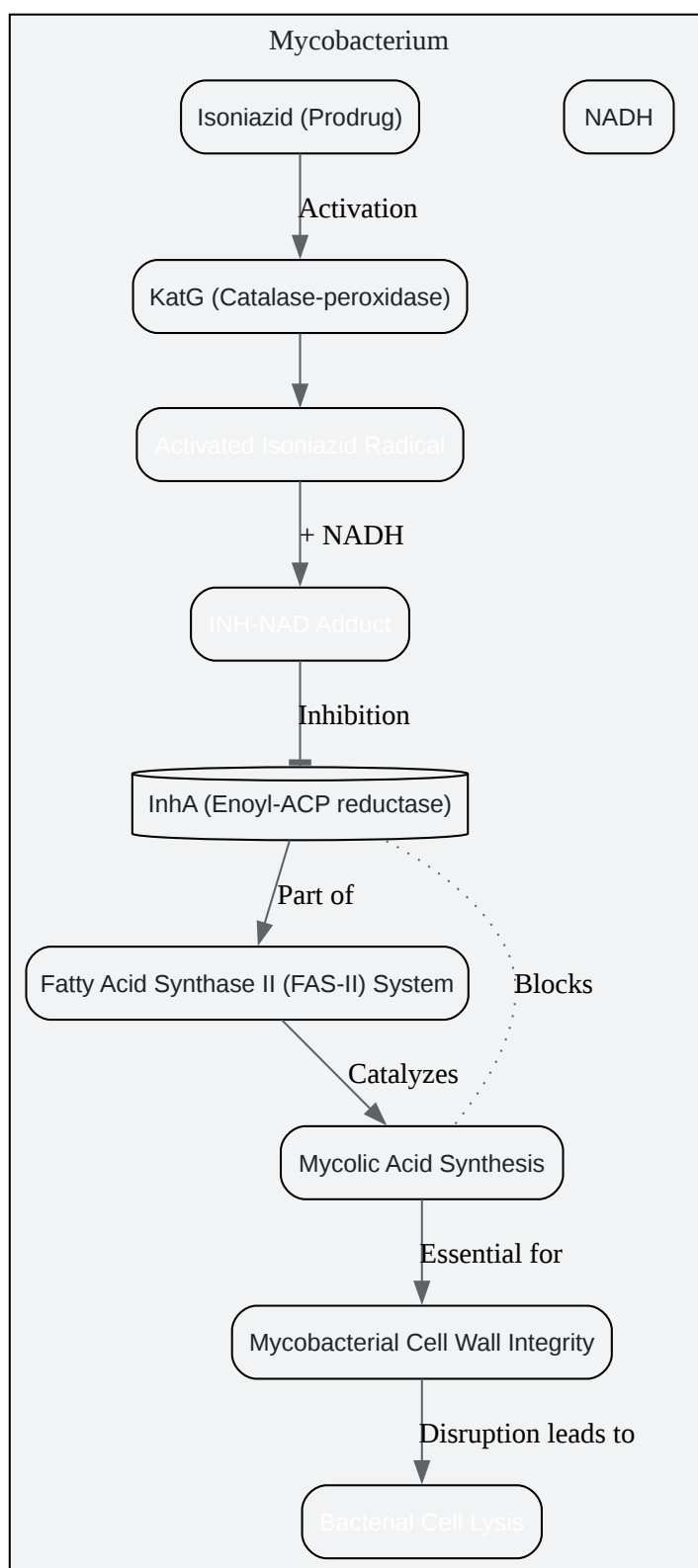
Caption: Theoretical synthesis workflow for **2-(Methylcarbamoyl)isonicotinic acid**.

Potential Biological Activity and Signaling Pathway

The isonicotinic acid scaffold is a core component of Isoniazid, a first-line medication for the treatment of tuberculosis.[6][7] Isoniazid is a prodrug that, once activated by the mycobacterial enzyme catalase-peroxidase (KatG), inhibits the synthesis of mycolic acids, which are essential components of the mycobacterial cell wall.[7][8][9][10]

Given the structural relationship, it is plausible that **2-(Methylcarbamoyl)isonicotinic acid** or its derivatives could exhibit antimycobacterial activity. The mechanism of action might be similar to that of Isoniazid, involving the inhibition of the enoyl-acyl carrier protein reductase (InhA), a key enzyme in the mycolic acid biosynthesis pathway.^{[9][10][11]}

The diagram below illustrates the established signaling pathway for Isoniazid's mechanism of action. While the involvement of **2-(Methylcarbamoyl)isonicotinic acid** is hypothetical, this pathway provides a logical starting point for investigating its potential biological function.



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Caption: Isoniazid's mechanism of action via inhibition of mycolic acid synthesis.

Future Directions

The information presented in this guide highlights **2-(Methylcarbamoyl)isonicotinic acid** as a compound for which foundational research is still needed. Key areas for future investigation would include:

- Development and optimization of a reliable synthetic protocol.
- In vitro screening for biological activity, particularly against *Mycobacterium tuberculosis* and other pathogenic bacteria.
- Mechanism of action studies to determine if the compound interacts with targets in the mycolic acid synthesis pathway or other relevant biological pathways.
- Structure-activity relationship (SAR) studies of related derivatives to explore and optimize any identified biological activity.

In conclusion, while detailed experimental data for **2-(Methylcarbamoyl)isonicotinic acid** is scarce, its chemical structure suggests that it is a worthwhile candidate for further research and development, particularly within the domain of infectious diseases.

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